

Operational Safety Guide: 2-Demethylcolchicine (CAS 102491-80-5)[1]

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Compound of Interest

Compound Name: 2-Demethylcolchicine

CAS No.: 7336-36-9

Cat. No.: B1346099

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Executive Safety Summary

2-Demethylcolchicine is a primary pharmacologically active metabolite of colchicine. Like its parent compound, it is a potent microtubule polymerization inhibitor. It must be handled as a High Potency Active Pharmaceutical Ingredient (HPAPI).

- Primary Hazard: Fatal if swallowed (H300); May cause genetic defects (H340).[1][2][3]
- Mechanism of Toxicity: Binds to tubulin, arresting mitosis at metaphase. Rapidly affects tissues with high turnover (GI tract, bone marrow).[4]
- Occupational Exposure Band (OEB): Treat as OEB 4 (Control range: < 1 µg/m³).
- Critical Directive: Do not handle on an open bench. All manipulation of dry powder must occur within a certified containment device.

Personal Protective Equipment (PPE) Matrix

This matrix defines the required protective barriers based on the physical state and quantity of the compound handled.

Operation	Respiratory Protection	Dermal Protection	Eye/Face Protection	Engineering Control
Storage & Transport (Sealed container)	N95/FFP3 Mask (Precautionary)	Single Nitrile Gloves (Min 0.11mm)	Safety Glasses with Side Shields	Secondary Containment Box
Weighing / Solid Handling (< 10 mg)	PAPR (Powered Air Purifying Respirator) or N95 if in Isolator	Double Gloving: 1. Inner: Nitrile (Long cuff) 2. Outer: Nitrile (0.14mm+)	Chemical Splash Goggles	Class II Type A2 BSC or Glove Box Isolator
Solution Handling (Dissolved)	N95/FFP3 Mask	Double Gloving: Change outer glove every 30 mins	Safety Glasses or Face Shield	Chemical Fume Hood (Certified)
Spill Cleanup (Any quantity)	Full Face Respirator (P100/P3 Filters)	Chemo-rated Gloves (ASTM D6978) + Tyvek Sleeves	Integrated into Respirator	Restricted Access Zone

Technical Handling Protocol: The "Zero-Exposure" Workflow

Phase A: Preparation & Engineering Setup

Objective: Establish a negative-pressure environment to prevent aerosolization.

- **Verify Airflow:** Ensure the Biological Safety Cabinet (BSC) or Fume Hood is operating at a face velocity of 100 fpm (0.5 m/s).
- **Static Elimination:** Place an ionizing fan or anti-static gun inside the enclosure. **2-Demethylcolchicine** powder is prone to static charge, increasing dispersion risk during

weighing.

- Lining: Cover the work surface with plastic-backed absorbent pads (absorbent side up) to capture micro-spills.

Phase B: Weighing & Solubilization

Objective: Transfer solid to solution with minimal particulate generation.

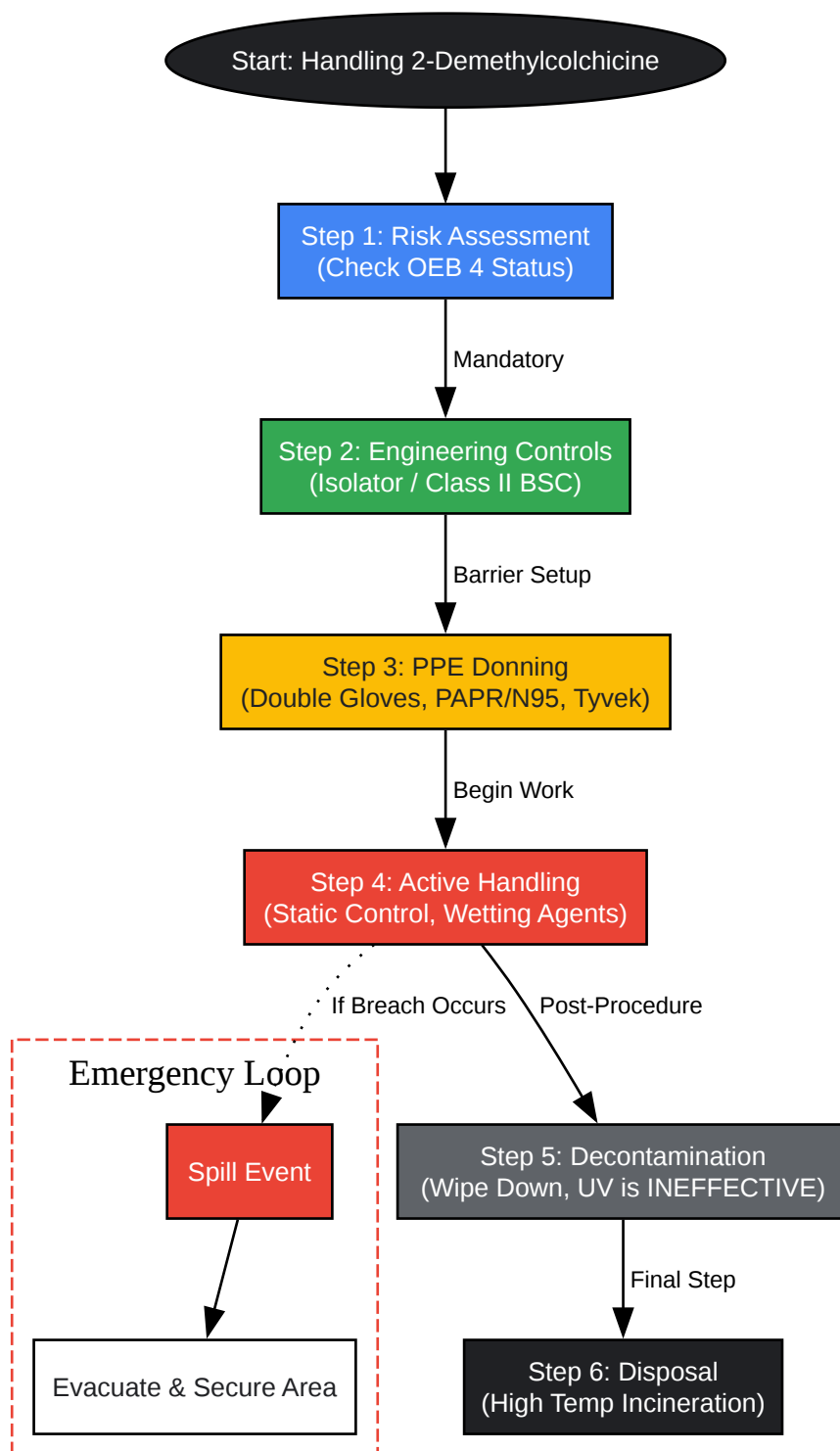
- Double-Glove Technique: Don inner gloves (taped to lab coat cuffs) and outer gloves.
- Tare Weighing: Place the weighing boat/vial inside the balance. Never remove the balance from the containment hood.
- Transfer: Use a disposable anti-static spatula.
 - Scientific Rationale: Reusable spatulas require cleaning, creating a liquid waste stream with high toxicity. Disposable tools allow for solid waste incineration, reducing exposure risk.
- Solubilization: Add solvent (e.g., Methanol, DMSO) directly to the weighing vial if possible.
 - Solubility Note: **2-Demethylcolchicine** is soluble in methanol and DMSO. Dissolving immediately "wets" the hazard, significantly reducing inhalation risk.
- Decontamination: Wipe the exterior of the vial with a methanol-dampened wipe before removing it from the hood.

Phase C: Waste Disposal

- Solids: All spatulas, weigh boats, and outer gloves go into a sealed yellow biohazard/cytotoxic waste bin inside the hood.
- Liquids: Collect in a dedicated "Cytotoxic Liquid Waste" carboy. Do not mix with general organic solvents.

Visualizing the Safety Workflow

The following diagram illustrates the "Hierarchy of Controls" applied specifically to 2-Demethylcolchicine handling.



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Figure 1: Sequential safety workflow for handling high-potency colchicine metabolites. Note that UV light is generally ineffective for chemical decontamination; physical removal via solvent wiping is required.

Emergency Response Protocols In Case of Accidental Exposure[7]

- Skin Contact:
 - Immediately remove contaminated PPE.[5]
 - Wash skin with soap and copious amounts of water for 15 minutes.
 - Do not use alcohol on skin (increases permeability).
- Inhalation:
 - Move to fresh air immediately.
 - Seek medical attention.[1][2][3][6] Alert ER staff that the agent is a mitotic inhibitor (colchicine derivative).
- Spill Cleanup (Powder):
 - Do not sweep. Sweeping aerosolizes the powder.
 - Cover spill with wet paper towels (water/methanol) to dampen.
 - Scoop up damp material and place in a hazardous waste container.

Scientific Integrity & References

The protocols above are derived from the toxicology of the parent compound, Colchicine, and standard HPAPI handling guidelines.

Key Mechanistic Insights

- Genetic Toxicity: **2-Demethylcolchicine** acts by binding to the colchicine-binding site of tubulin. This disrupts microtubule dynamics, leading to aneuploidy (abnormal chromosome number). This is why inhalation protection is non-negotiable; even sub-clinical doses can induce cellular genetic damage over time [1].
- Permeation: Colchicine derivatives are lipophilic. Standard latex gloves offer insufficient protection times (< 10 mins). Nitrile provides better resistance, but double gloving creates a necessary air gap that slows permeation [2].

References

- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for CID 541033, **2-Demethylcolchicine**. Retrieved from [[Link](#)]
- Occupational Safety and Health Administration (OSHA). Controlling Occupational Exposure to Hazardous Drugs. Retrieved from [[Link](#)]
- European Chemicals Agency (ECHA). Substance Information: Colchicine (Parent Compound Data for Read-Across). Retrieved from [[Link](#)]
- SafeBridge Consultants. Potent Compound Safety: A Guide to Handling HPAPIs. (Industry Standard Guideline for OEB 4/5 Compounds).

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Sources

- 1. [carloth.com:443](#) [[carloth.com:443](#)]
- 2. [carloth.com:443](#) [[carloth.com:443](#)]
- 3. [fishersci.fr](#) [[fishersci.fr](#)]
- 4. [litfl.com](#) [[litfl.com](#)]
- 5. [shop.leicabiosystems.com](#) [[shop.leicabiosystems.com](#)]

- [6. Colchicine: Biotoxin | NIOSH | CDC \[cdc.gov\]](#)
- To cite this document: BenchChem. [Operational Safety Guide: 2-Demethylcolchicine (CAS 102491-80-5)[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1346099/docs#operational-safety-guide-2-demethylcolchicine-cas-102491-80-5-1>]

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